

Methyl 4-amino-3,5-dimethylbenzoate chemical properties

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Compound of Interest

Compound Name: *Methyl 4-amino-3,5-dimethylbenzoate*

Cat. No.: *B1311991*

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An In-depth Technical Guide to the Chemical Properties of **Methyl 4-amino-3,5-dimethylbenzoate**

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **Methyl 4-amino-3,5-dimethylbenzoate** (CAS No: 3095-48-5). This compound serves as a valuable intermediate in organic synthesis and holds potential for applications in drug discovery and development.^[1] The information is intended for researchers, scientists, and professionals in the field of drug development.

Core Chemical Properties

The fundamental physical and chemical properties of **Methyl 4-amino-3,5-dimethylbenzoate** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	3095-48-5	[1] [2]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1]
Molar Mass	179.22 g/mol	[1]
Melting Point	106-107 °C	[1]
Boiling Point	331.3 ± 37.0 °C (Predicted)	[1]
Density	1.105 ± 0.06 g/cm ³ (Predicted)	[1]
Mass Spectrum (m/z)	180.2 (M+1)	[2]

Experimental Protocols

A detailed experimental protocol for the synthesis of **Methyl 4-amino-3,5-dimethylbenzoate** is provided below. This procedure is based on the reduction of a nitro-substituted precursor.

Synthesis of Methyl 4-amino-3,5-dimethylbenzoate via Reduction

This protocol details the synthesis from methyl 3,5-dimethyl-4-nitrobenzoate.

Materials:

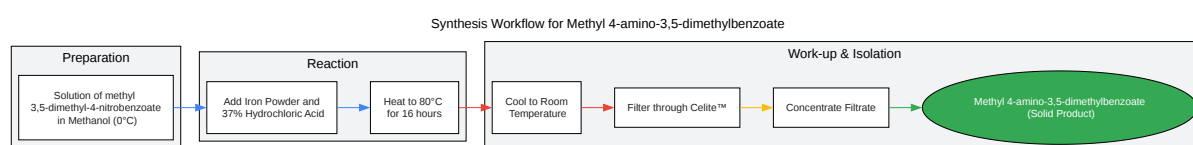
- Methyl 3,5-dimethyl-4-nitrobenzoate (10.0 g, 0.0478 mol)
- Methanol (100 mL)
- Iron powder (15.7 g, 0.2869 mol)
- 37% Hydrochloric acid (1.72 g, 0.0478 mol)
- Celite™

Procedure:

- A solution of methyl 3,5-dimethyl-4-nitrobenzoate in methanol is prepared in a reaction vessel and cooled to 0°C.[2]
- Iron powder and 37% hydrochloric acid are sequentially added to the solution.[2]
- The reaction mixture is then heated to 80°C and maintained at this temperature for 16 hours.[2]
- Upon completion, the mixture is cooled to room temperature.[2]
- The cooled mixture is filtered through a Celite™ bed, and the filter cake is washed with methanol.[2]
- The filtrate is concentrated to dryness to yield the final product, **Methyl 4-amino-3,5-dimethylbenzoate**, as an unpurified solid (7.8 g, 99% yield).[2]

Visualized Workflows and Relationships

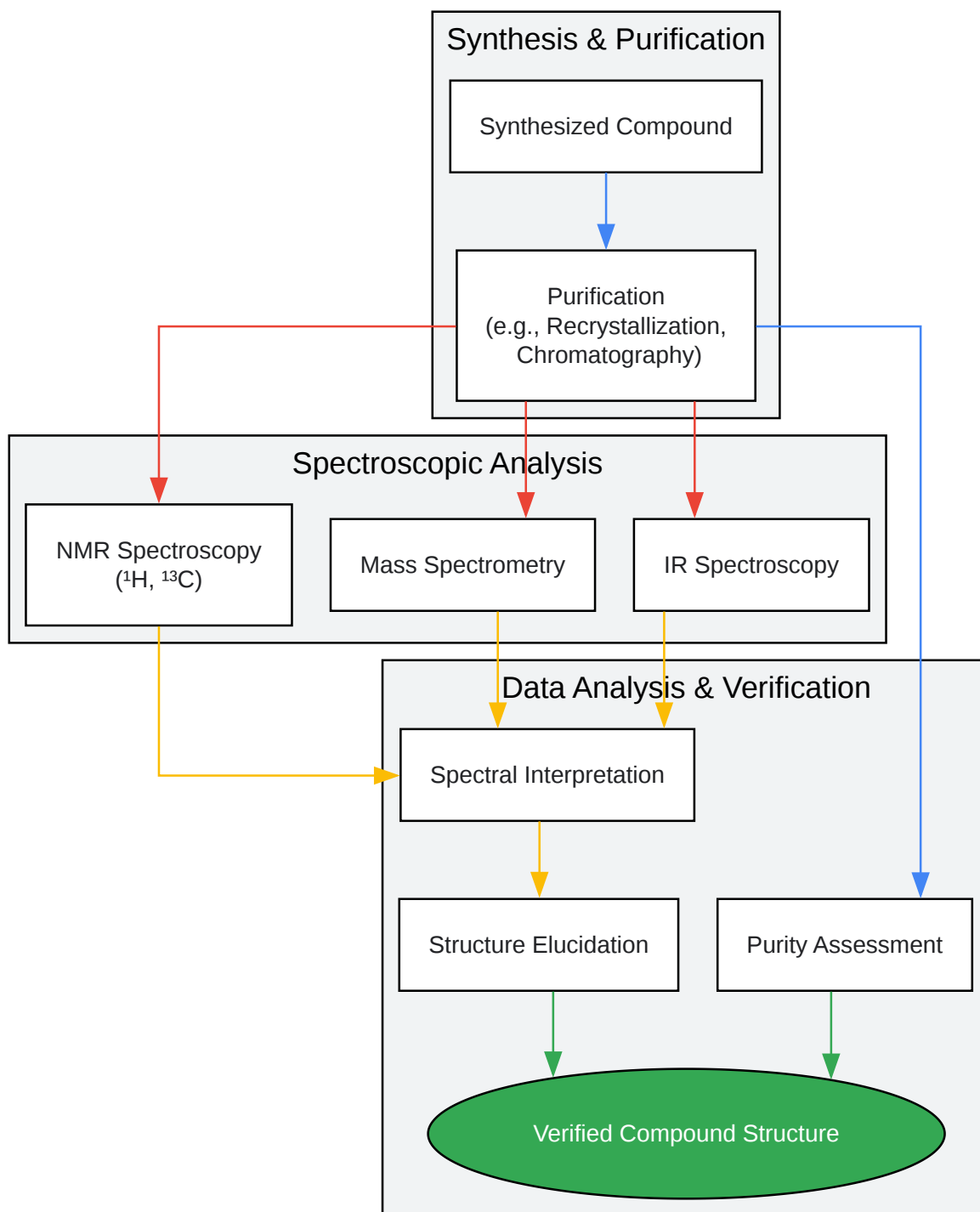
The following diagrams illustrate the synthesis workflow and a general workflow for the characterization of a chemical compound.



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Caption: A workflow diagram illustrating the synthesis of **Methyl 4-amino-3,5-dimethylbenzoate**.

General Workflow for Chemical Characterization

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Caption: A logical workflow for the general characterization of a synthesized chemical compound.

Safety and Handling

Methyl 4-amino-3,5-dimethylbenzoate is known to be an irritant to the eyes and skin.^[1] It is advised to handle this chemical in a well-ventilated area and avoid inhaling its vapors.^[1] Standard personal protective equipment, including safety goggles and gloves, should be worn. The compound should be stored away from fire, high temperatures, and oxidizing agents.^[1] For detailed safety information, it is recommended to consult the specific Safety Data Sheet (SDS).

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References

- 1. chembk.com [chembk.com]
- 2. 4-AMINO-3,5-DIMETHYL-BENZOIC ACID METHYL ESTER | 3095-48-5 [chemicalbook.com]
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